

pyOpenSci: A Technical Guide to Open Source Support for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pyopen*

Cat. No.: *B1259295*

[Get Quote](#)

An in-depth guide for researchers, scientists, and drug development professionals on the core functionalities and support structures of **pyOpenSci**.

Introduction to pyOpenSci

pyOpenSci is a non-profit organization dedicated to fostering a vibrant, inclusive, and sustainable ecosystem for open-source scientific Python software.^{[1][2]} Its core mission is to broaden participation in scientific open source by breaking down both social and technical barriers.^[1] For researchers and professionals in data-intensive fields like drug development, **pyOpenSci** provides crucial infrastructure and support to ensure the quality, usability, and longevity of the software tools that underpin modern scientific workflows.^{[3][4][5]} The organization focuses on packages that are integral to scientific research but may not have the extensive support of larger foundational packages like Pandas or NumPy.^[6]

pyOpenSci's support for researchers is built upon three foundational pillars:

- **Software Peer Review:** A formal, community-driven process to vet the quality and usability of scientific Python packages.^{[3][7]}

- Educational Resources: The development and dissemination of tutorials and guides to lower the barrier to creating and maintaining high-quality software.[8][9]
- Community Partnerships: Collaborations with domain-specific scientific communities to leverage **pyOpenSci**'s review process and expertise.[10][11]

These pillars are interconnected and supported by a diverse and inclusive community of practice.[10]

Quantitative Impact and Key Metrics

pyOpenSci's activities have a measurable impact on the scientific software ecosystem. The following table summarizes key quantitative data related to their operations.

Metric	Value	Source
Peer-Reviewed Packages		
Accepted Packages	59	[12]
Community		
GitHub Repositories	29	[9]
GitHub Community Members	19	[9]
Peer Review Process		
Volunteer Reviewers	Growing Team	[1][5]
Volunteer Editors	Growing Team	[1]

Core Support Mechanisms for Researchers

pyOpenSci provides a multi-faceted support system designed to address the common challenges faced by researchers who develop and rely on open-source software.

Software Peer Review

The cornerstone of **pyOpenSci**'s support is its rigorous and transparent software peer review process.[3][7] This process is designed to be constructive and non-adversarial, with the primary

goal of improving the quality, consistency, and usability of scientific software.[3][13]

The peer review process is conducted openly on GitHub, utilizing issues to track each stage of the review.[1][14]

Objective: To assess and improve the quality, usability, and sustainability of a scientific Python package.

Materials:

- A Python package submitted for review.
- A GitHub repository for the package.
- The **pyOpenSci** software-review GitHub repository.

Procedure:

- Pre-Submission Inquiry (Optional): An author can open a pre-submission inquiry issue to determine if their package is within the scope of **pyOpenSci**. The Editor-in-Chief reviews the inquiry for fit and basic package infrastructure.[14] Estimated time for this step is approximately 1-2 weeks.[14]
- Submission: The author submits their package for review by opening an issue in the **pyopensci/software-review** repository using the provided submission template.[14]
- Editor-in-Chief Checks: The Editor-in-Chief performs initial checks for scope and minimal infrastructure requirements.[14]
- Editor Assignment: An editor is assigned to the submission to oversee the review process.
- Reviewer Recruitment: The assigned editor recruits two volunteer reviewers from the community with relevant expertise.[1]
- Peer Review: The two reviewers conduct a thorough review of the package, assessing aspects such as:
 - Code Quality and Style: Adherence to best practices and readability.[3]

- Documentation: Clarity, completeness, and accessibility of user documentation.[3]
- Usability: The ease with which a new user can install and use the package.[3]
- Test Coverage: The presence and effectiveness of a testing suite.[3]
- Continuous Integration (CI): The use of automated testing and deployment workflows.[3]
- Author Response: The author addresses the reviewers' feedback by making necessary improvements to the package and engaging in a dialogue within the GitHub issue.[14]
- Reviewer Follow-Up: Reviewers assess the author's changes and indicate whether their concerns have been adequately addressed.[5]
- Acceptance: Once the editor is satisfied that the package meets **pyOpenSci**'s standards, they formally accept it.[14]
- Post-Acceptance Steps:
 - The **pyOpenSci** "peer-reviewed" badge is added to the package's README.
 - A new release of the package is created.
 - The package and its authors are added to the **pyOpenSci** website.[14]
 - If requested, the package can be fast-tracked for publication in the Journal of Open Source Software (JOSS).[15]



[Click to download full resolution via product page](#)

pyOpenSci Peer Review Workflow

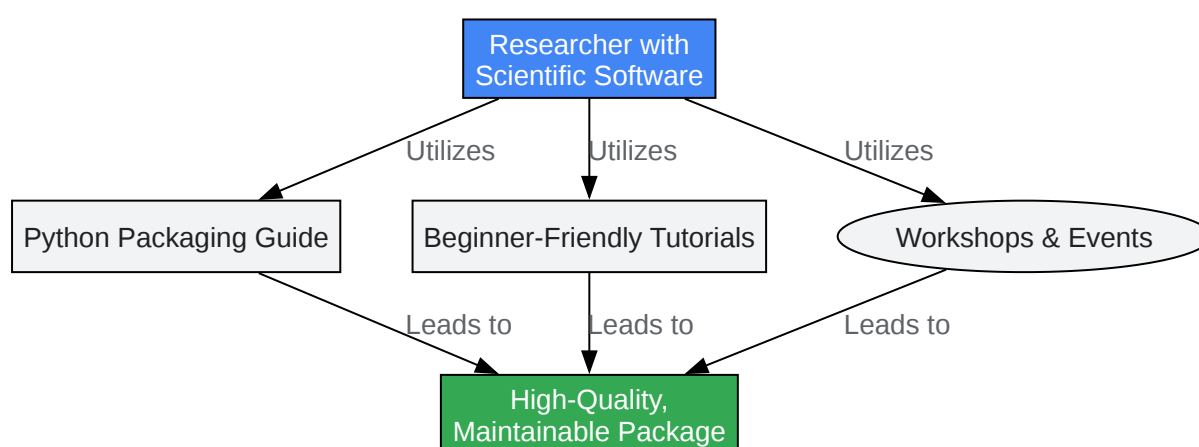
Educational Resources and Training

Recognizing that many researchers lack formal training in software development, **pyOpenSci** develops and provides a wealth of educational resources.[8] These resources are designed to be beginner-friendly and are developed through a community review process to ensure their accuracy and accessibility.[8]

Key educational offerings include:

- Python Packaging Guide: A comprehensive guide that demystifies the Python packaging ecosystem, providing clear, modern best practices.[10]
- Beginner-Friendly Tutorials: Step-by-step tutorials that guide researchers through the process of creating a Python package.[8]
- Workshops and Events: **pyOpenSci** hosts workshops and participates in events to provide hands-on training in open science skills.[9]

These resources empower researchers to create more robust, maintainable, and shareable software.



[Click to download full resolution via product page](#)

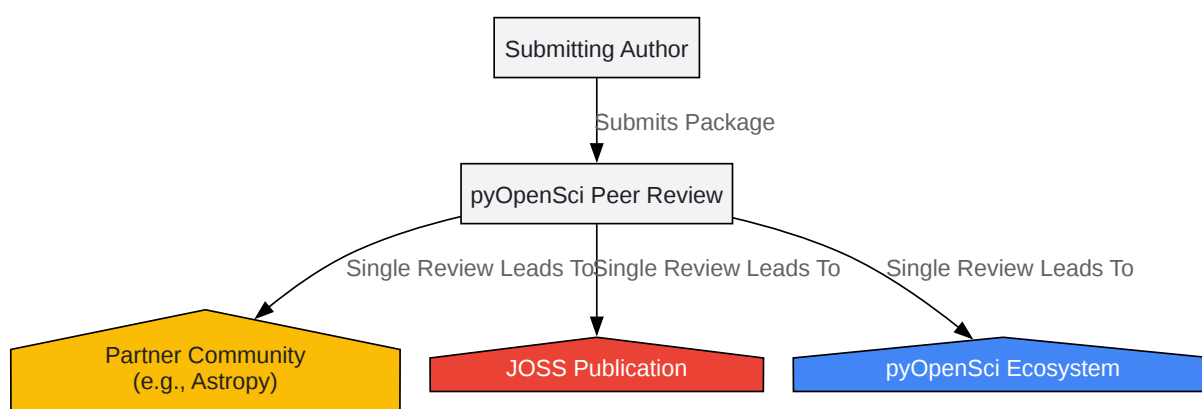
pyOpenSci Educational Support Structure

Community Partnerships

pyOpenSci actively collaborates with other domain-specific scientific communities to extend the reach and impact of its peer review process.[10][11] This partnership program allows other communities to leverage pyOpenSci's established infrastructure rather than creating their own review processes from scratch.[10]

Benefits for researchers and partner communities include:

- Streamlined Review: A single review process can lead to a package being accepted into pyOpenSci, affiliated with a partner community, and published in JOSS.[10]
- Increased Visibility: Partnering with pyOpenSci promotes the partner community and its associated software packages to a broader audience.[11]
- Shared Expertise: Partners gain access to the expertise within the pyOpenSci community, particularly in the complex area of Python packaging.[11]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How pyOpenSci's open software peer review works — Software Peer Review Guide [pyopensci.org]
- 2. Governance, Structure & Values — pyOpenSci Handbook [pyopensci.org]
- 3. About the pyOpenSci software peer review process — Software Peer Review Guide [pyopensci.org]
- 4. pyOpenSci Handbook & Governance — pyOpenSci Handbook [pyopensci.org]
- 5. Guide for Reviewers — Software Peer Review Guide [pyopensci.org]
- 6. What Makes a Python Open Source Package Healthy? A Conversation on Twitter. - pyOpenSci [pyopensci.org]
- 7. Welcome to pyOpenSci - pyOpenSci [pyopensci.org]
- 8. Python Tutorials & Learning Resources for Scientists - pyOpenSci [pyopensci.org]
- 9. pyOpenSci · GitHub [github.com]
- 10. Partnerships with scientific Python Communities — Software Peer Review Guide [pyopensci.org]
- 11. pyOpenSci Community Partners: affiliated package review - pyOpenSci [pyopensci.org]
- 12. pyOpenSci Open Peer Review & Accepted Packages - pyOpenSci [pyopensci.org]
- 13. Organization Structure and Leadership — pyOpenSci Handbook [pyopensci.org]
- 14. An Overview Of the Peer Review Process — Software Peer Review Guide [pyopensci.org]
- 15. Guide for Python Package Authors & Maintainers — Software Peer Review Guide [pyopensci.org]
- To cite this document: BenchChem. [pyOpenSci: A Technical Guide to Open Source Support for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259295/docs#pyopensci-a-technical-guide-to-open-source-support-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)